

Optimizing storage conditions for 3,4-Dihydroxybenzylamine hydrobromide.

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Compound of Interest

Compound Name: 3,4-Dihydroxybenzylamine
hydrobromide

Cat. No.: B090060

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Technical Support Center: 3,4-Dihydroxybenzylamine Hydrobromide

Welcome to the technical support center for **3,4-Dihydroxybenzylamine hydrobromide**. This resource is designed for researchers, scientists, and drug development professionals to ensure the optimal handling, storage, and use of this compound in your experiments. Here you will find troubleshooting guides and frequently asked questions to address common issues.

Troubleshooting Guides

Issue: Inconsistent Experimental Results or Suspected Compound Degradation

If you are observing a loss of efficacy, unexpected side effects in your assays, or variability in your results, it may be due to the degradation of **3,4-Dihydroxybenzylamine hydrobromide**. The catechol moiety in its structure makes it susceptible to oxidation.

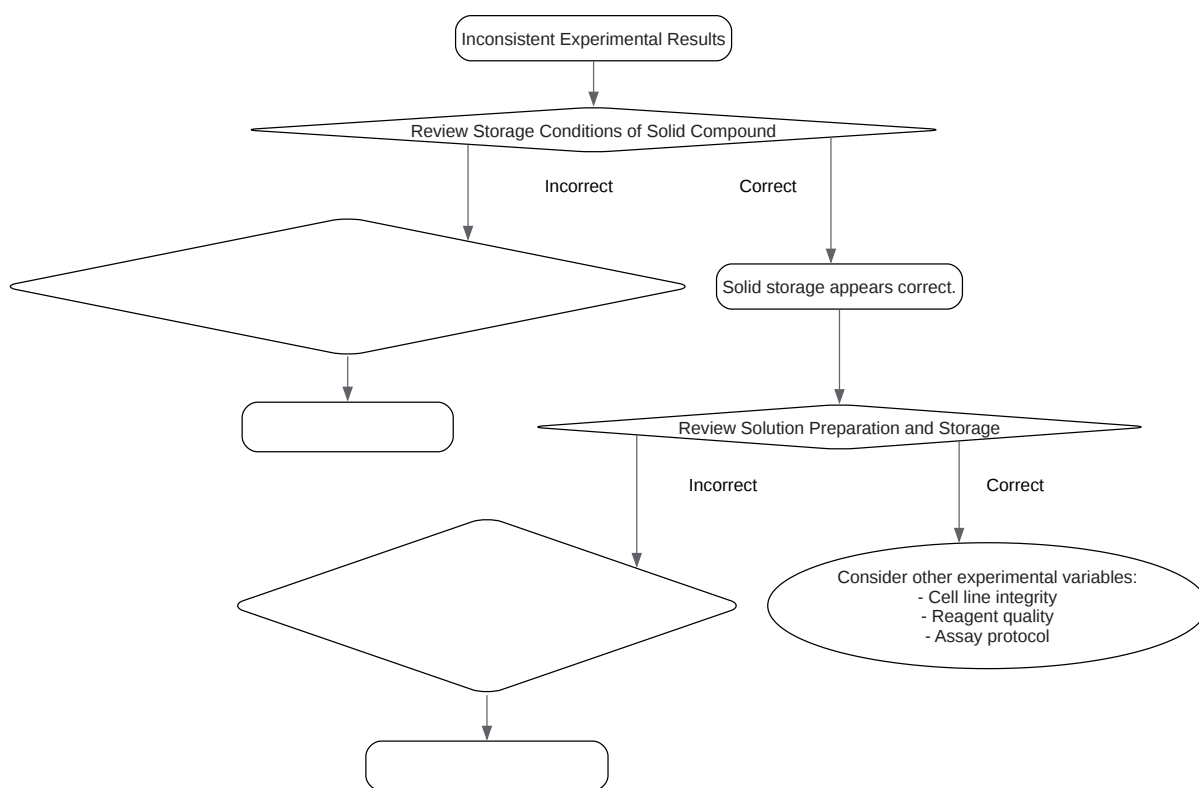
Recommended Storage Conditions Summary

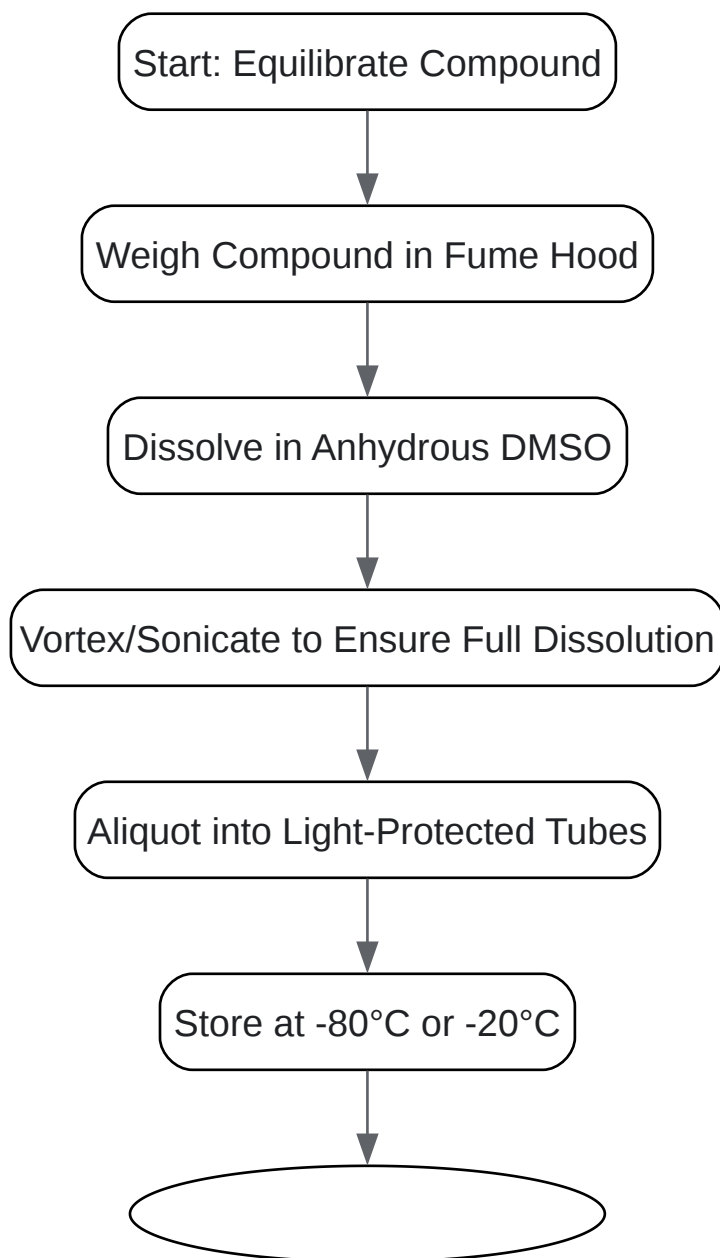
Proper storage is critical for maintaining the stability and integrity of **3,4-Dihydroxybenzylamine hydrobromide**. Below is a summary of recommended conditions for the solid compound and when in solution.

Form	Condition	Temperature	Duration	Key Considerations
Solid (Powder/Crystals)	Long-term	-20°C	Up to 3 years[1]	Keep container tightly sealed in a dry, dark place. [2][3][4]
Short-term	4°C	Not specified	Sealed storage, away from moisture.[5]	
Room Temperature	Not specified	Must be in a dry, cool, and well-ventilated area. [2][3][4]		
In Solution	In DMSO	-80°C	Up to 6 months[5]	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.
-20°C	Up to 1 month[5]	Prone to degradation; shorter-term storage recommended.		
General	N/A	N/A	Solutions are generally unstable; it is highly recommended to prepare them fresh for each experiment.[1]	

Troubleshooting Decision Workflow

If you suspect compound degradation, follow this workflow to diagnose the potential issue.





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